

# Investigating the Analgesic Properties of Indopine: A Technical Whitepaper

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## Compound of Interest

Compound Name: Indopine

Cat. No.: B1594909

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Disclaimer: While **Indopine** is a recognized chemical compound classified as an analgesic and sedative-hypnotic agent, detailed public-domain research, including preclinical and clinical data on its specific analgesic properties, is not extensively available. This guide, therefore, synthesizes information on its chemical nature and extrapolates potential mechanisms and experimental protocols based on the well-established pharmacology of its core structural motifs: the indole and piperidine moieties. This document is intended to serve as a foundational resource for researchers initiating investigations into **Indopine** or similar chemical entities.

## Introduction to Indopine

**Indopine**, with the chemical name 3-(2-(1-phenethyl-4-piperidyl)ethyl)indole, is a chemical entity registered under CAS number 3569-26-4.<sup>[1][2][3][4]</sup> Its classification by the National Cancer Institute (NCI) Thesaurus as both an "Analgesic Agent" and a "Sedative and Hypnotic" agent suggests that its pharmacological profile has been considered for pain management and sedation.<sup>[3]</sup>

The molecular structure of **Indopine** combines an indole nucleus with a piperidine ring, both of which are common pharmacophores in neuropharmacology, particularly in the development of analgesics.<sup>[5][6]</sup>

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **Indopine** is presented in Table 1.

Property	Value	Reference
CAS Number	3569-26-4	[1][2][3][4]
Molecular Formula	C23H28N2	[1][2][3]
Molecular Weight	332.48 g/mol	[1][3]
IUPAC Name	3-(2-(1-phenethyl-4-piperidyl)ethyl)-1H-indole	[2]
Synonyms	Indopine [INN], Indopinum	[1]
Appearance	Solid powder (predicted)	[2]
Boiling Point	501.3°C at 760 mmHg	[1]
Density	1.084 g/cm <sup>3</sup>	[1]

## Postulated Mechanism of Analgesic Action

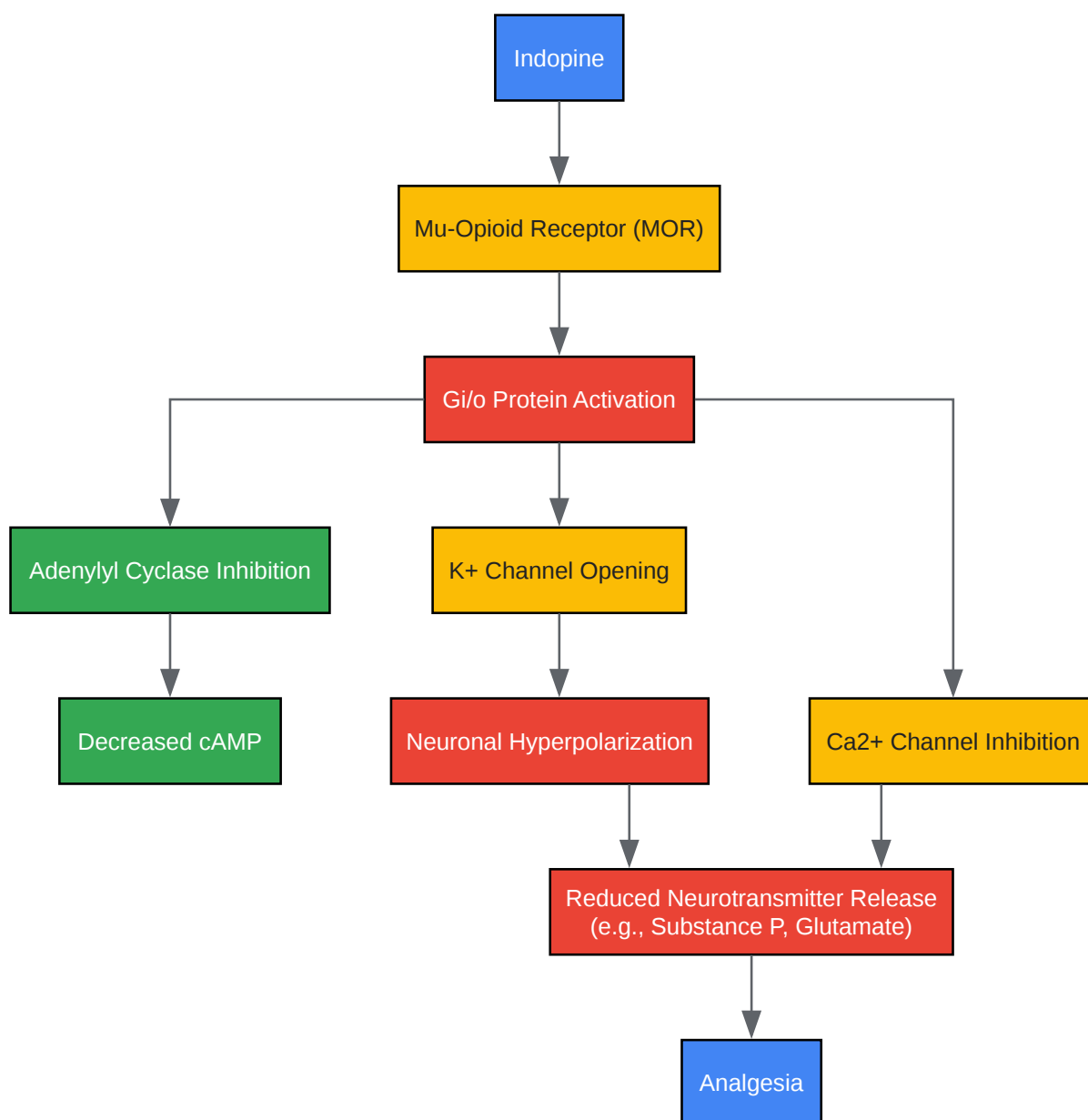
Given the absence of specific mechanistic studies on **Indopine**, a plausible mechanism of action can be hypothesized based on its structural components. The piperidine moiety is a core feature of many potent synthetic opioids, such as fentanyl and its analogs.[7][8][9] These compounds typically exert their analgesic effects by acting as agonists at opioid receptors, particularly the mu-opioid receptor (MOR).[10][11][12]

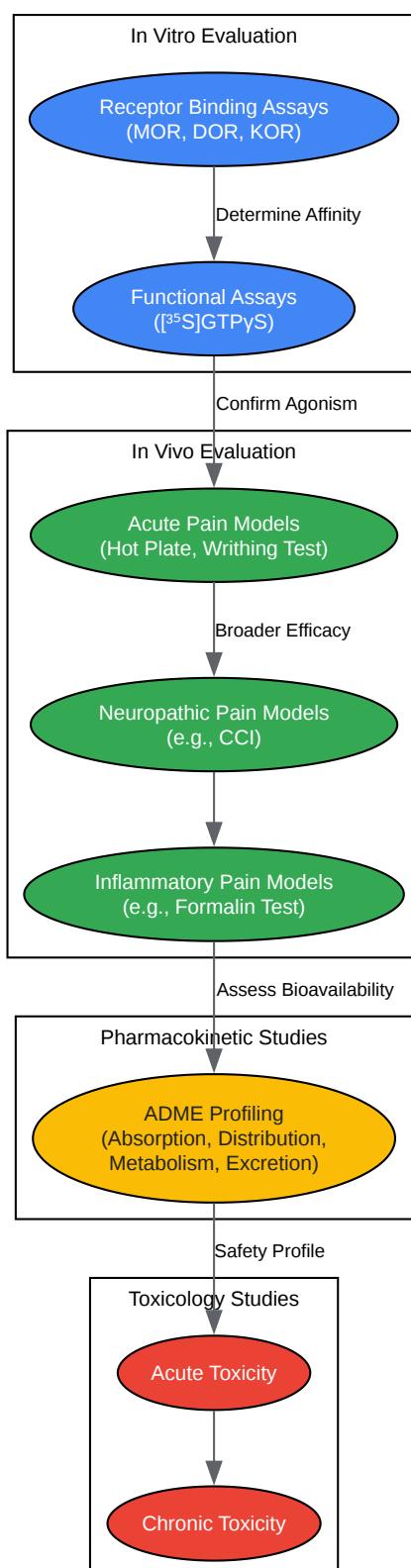
The indole nucleus is also found in a variety of biologically active compounds, including naturally occurring alkaloids with analgesic properties.[13][14][15][16]

Therefore, it is highly probable that **Indopine** functions as an opioid receptor agonist. The binding of **Indopine** to opioid receptors, likely the mu-opioid receptor, would initiate a signaling cascade that ultimately leads to a reduction in the perception of pain.

## Hypothetical Signaling Pathway

A potential signaling pathway for **Indopine**, assuming it acts as a mu-opioid receptor agonist, is depicted below.





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